

Application Notes and Protocols for In Vitro Cell Culture Assays with Scutellarin

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Compound of Interest

Compound Name: Scutellarin

Cat. No.: B1681692

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Introduction

Scutellarin is a flavonoid glycoside primarily isolated from the traditional Chinese medicine herb *Erigeron breviscapus* and *Scutellaria barbata*.^{[1][2][3]} Emerging scientific evidence has highlighted its significant pharmacological properties, particularly its anti-cancer activities.^[2] In vitro studies have demonstrated that **Scutellarin** can inhibit proliferation, suppress invasion and metastasis, induce cell cycle arrest, and trigger apoptosis in a wide range of human cancer cells, including breast, lung, liver, and colorectal cancers.^{[1][2][4]} Its therapeutic potential is attributed to its ability to modulate multiple critical signaling pathways involved in tumorigenesis.^[2]

These application notes provide detailed protocols for researchers, scientists, and drug development professionals to investigate the in vitro effects of **Scutellarin** on cancer cells. The protocols cover essential assays for assessing cell viability, apoptosis, and the underlying molecular mechanisms.

Data Presentation: Efficacy of Scutellarin in Cancer Cell Lines

The following tables summarize the dose-dependent effects of **Scutellarin** on cell viability and apoptosis induction in various cancer cell lines as reported in the literature.

Table 1: Inhibition of Cancer Cell Proliferation by **Scutellarin**

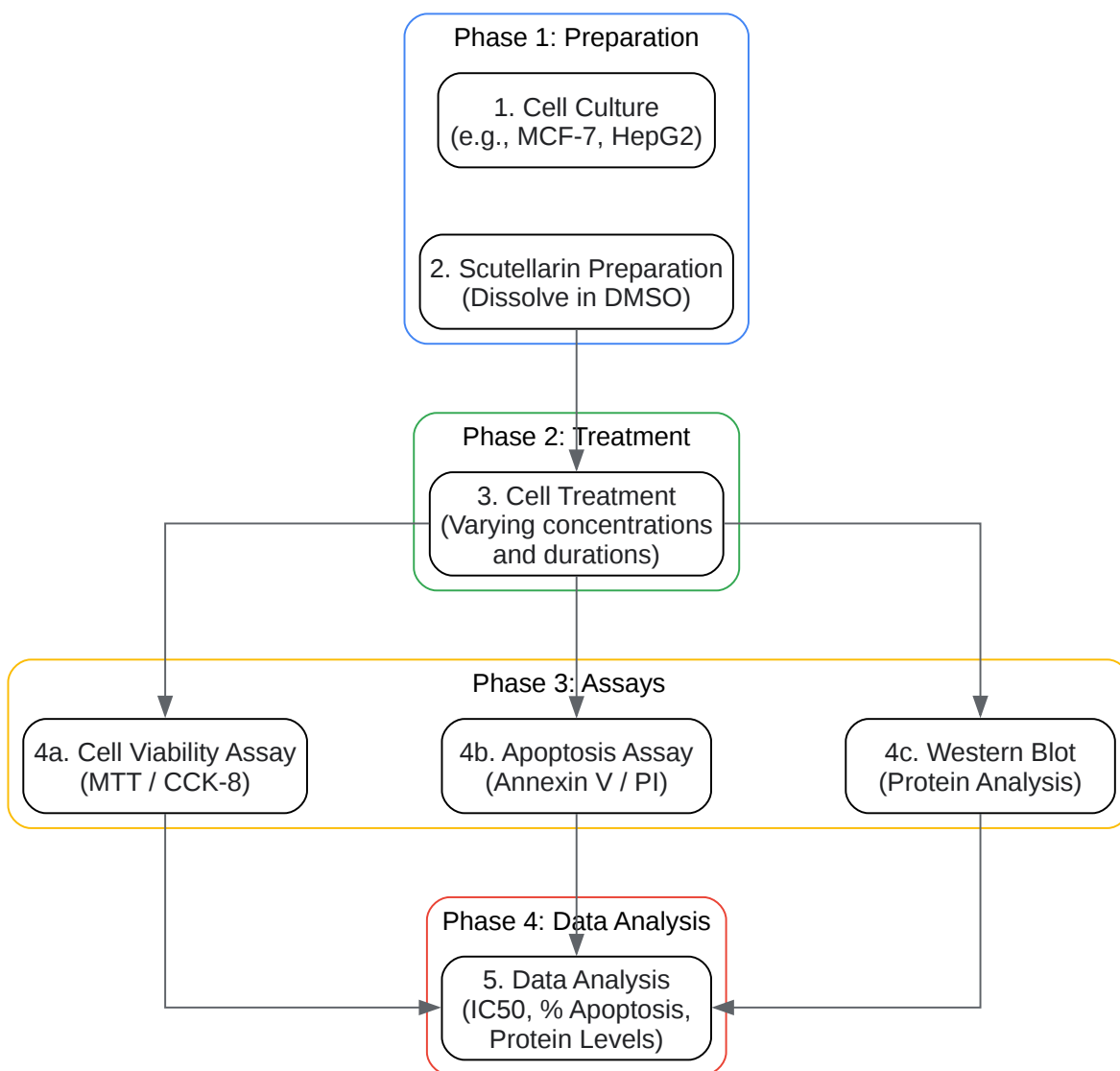
Cell Line	Assay	Treatment Duration (hours)	Concentration (μM)	Inhibition Rate (%)	Source
MCF-7 (Breast Cancer)	CCK-8	24	40	40.1%	[4]
48	80	58.7%	[4]		
72	120	70.6%	[4]		

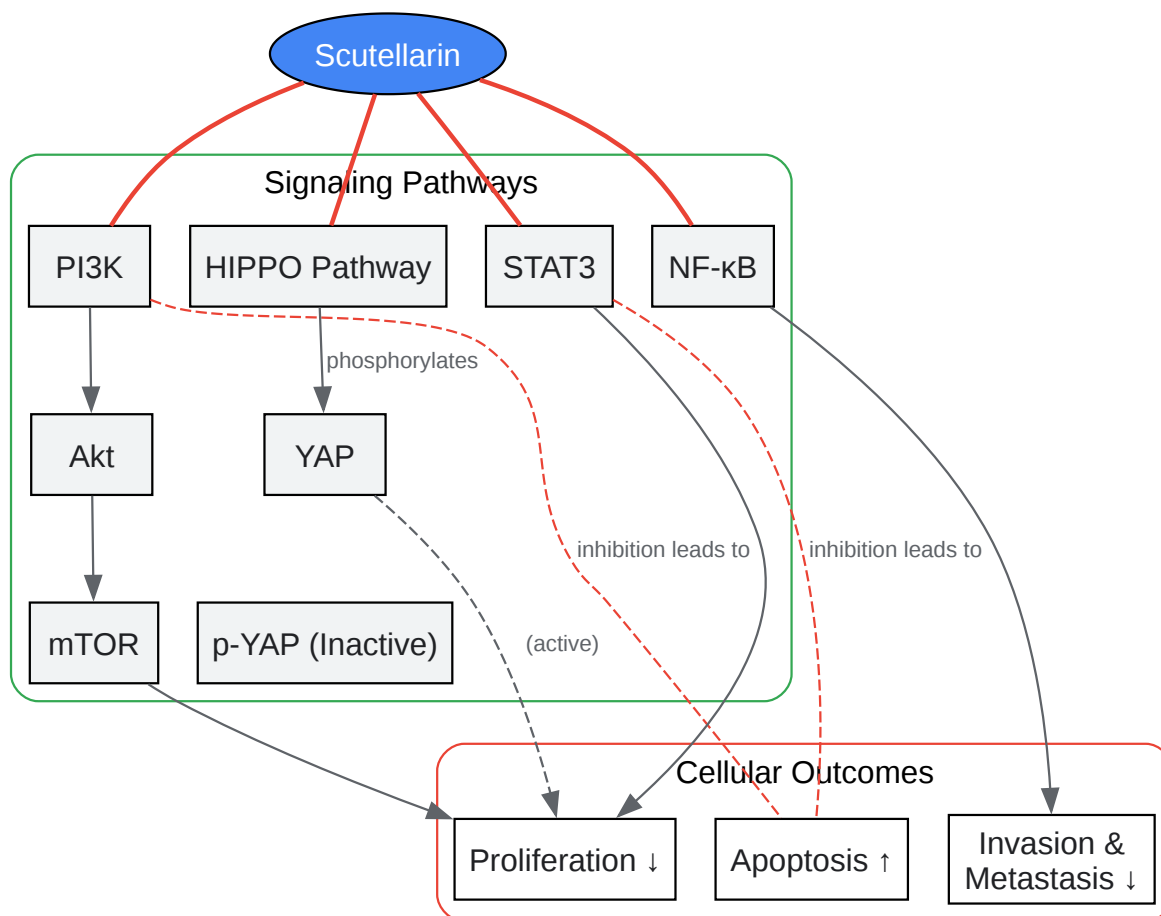
Table 2: Induction of Apoptosis by **Scutellarin**

Cell Line	Assay	Treatment Duration (hours)	Concentration (μM)	Apoptotic Cells (%)	Source
MCF-7 (Breast Cancer)	Annexin V/PI	24	Control (0)	7.8 ± 1.9%	[4]
40	12.4 ± 1.9%	[4]			
80	18.5 ± 2.0% (interpolated)	[3][4]			
120	23.9 ± 2.1%	[4]			
Hep3B (Liver Cancer)	Annexin V/PI	24	Control (0)	11.9%	[5]
100	18.2%	[5]			
200	20.6%	[5]			
300	30.2%	[5]			
K562 (Leukemia)	Annexin V/PI	24	Control (0)	8.04%	[6]
3	8.71%	[6]			
6	29.67%	[6]			
12	71.41%	[6]			

Experimental Workflow

The following diagram outlines the general workflow for investigating the in vitro effects of **Scutellarin**.





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